

Comprehensive Spectroscopic Profiling and Characterization of 3,4,5-Tris(octyloxy)benzoic Acid

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Compound of Interest

Compound Name: *Benzoic acid, 3,4,5-tris(octyloxy)-*

CAS No.: 157980-09-1

Cat. No.: B3067807

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Abstract

3,4,5-Tris(octyloxy)benzoic acid is a foundational building block in the design of dendrimers, liquid crystals, and supramolecular assemblies. Its unique "wedge-shaped" or "tapered" architecture—comprising a rigid aromatic core, three flexible lipophilic octyl chains, and a polar carboxylic acid headgroup—drives its self-assembly into complex micellar and columnar networks. This technical guide provides a rigorous spectroscopic analysis (NMR, IR, MS) of the compound, detailing the causality behind experimental choices and providing self-validating protocols for its synthesis and structural verification.

Structural and Spectroscopic Profiling

Accurate spectroscopic characterization is vital to ensure the purity and structural integrity of 3,4,5-tris(octyloxy)benzoic acid before its integration into complex macromolecules^[1].

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum of 3,4,5-tris(octyloxy)benzoic acid in CDCl₃

provides a definitive map of its proton environments[1]. CDCl₃

is the solvent of choice due to the high lipophilicity imparted by the three octyl chains, which renders the molecule insoluble in more polar NMR solvents like D

O or DMSO-d₆

- Aromatic Region: A sharp singlet at

7.30 ppm (2H) corresponds to the two symmetric aromatic protons (H-2 and H-6). The

symmetry of the molecule simplifies this region, confirming the absence of mono- or di-substituted impurities[1].

- Alkoxy Region: The methylene protons adjacent to the oxygen atoms (-OCH₂

-) appear as multiplets between

4.05–4.00 ppm (6H). While the para and meta alkoxy chains are chemically distinct, their

-protons typically overlap at standard field strengths (300 MHz)[1].

- Aliphatic Chain: The bulk of the octyl chains manifests as distinct multiplets:

1.83–1.69 ppm (6H,

-CH₂

),

1.47–1.43 ppm (6H,

-CH₂

), and a large overlapping multiplet at

1.30–1.24 ppm (24H, bulk CH₂)

-). The terminal methyl groups (-CH₃) appear as a multiplet at 0.87–0.85 ppm (9H)[1].
- Carboxylic Acid Proton: The -COOH proton is often broad or entirely absent from the spectrum due to rapid chemical exchange with trace moisture in the CDCl₃ or severe line broadening caused by intermolecular hydrogen bonding.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy confirms the presence of the key functional groups and provides insight into the hydrogen-bonding state of the molecule.

- Carboxylic Acid: A broad O-H stretching band spanning 3300–2500 cm⁻¹ is characteristic of the hydrogen-bonded carboxylic acid dimer. The C=O stretch appears as a strong, sharp peak around 1685 cm⁻¹. This frequency is shifted lower than standard aliphatic acids (~1710 cm⁻¹) due to conjugation with the aromatic ring, which increases the single-bond character of the carbonyl group[2].
- Ether Linkages: Strong C-O-C asymmetric stretching vibrations are observed between 1110 and 1200 cm⁻¹, confirming the successful etherification of the aromatic core.
- Aliphatic Chains: Intense C-H stretching vibrations are present at ~2920 cm⁻¹ (asymmetric) and ~2850 cm⁻¹ (symmetric), reflecting the high aliphatic density of the octyl chains.

High-Resolution Mass Spectrometry (HRMS)

Electrospray ionization (ESI) is the preferred method for this molecule. In negative ion mode (ESI⁻), the molecule readily loses the carboxylic proton to form the [M-H]⁻

ion. This mode is highly recommended as it yields a very clean signal without the complex sodium/potassium adduct formation often seen in positive mode.

- Formula: C

H

O

(Exact Mass: 506.3971 Da)

- Calculated for[M-H]

: 505.3893 m/z

- Observed: ~505.389 m/z

Experimental Methodologies

Synthesis Workflow

The synthesis of 3,4,5-tris(octyloxy)benzoic acid is typically achieved through a two-step process: a Williamson ether synthesis followed by base-catalyzed saponification[2].

Step 1: Alkylation (Williamson Ether Synthesis)

- Reagents: Methyl 3,4,5-trihydroxybenzoate (1 eq), 1-bromooctane (3.5 eq), anhydrous K

CO

(4 eq), and catalytic KI in anhydrous DMF. Causality: A slight excess of 1-bromooctane ensures complete tri-alkylation, while KI acts as a nucleophilic catalyst (forming the more reactive 1-iodooctane in situ).

- Procedure: Heat the mixture to 80 °C under an inert argon atmosphere for 24 hours. The K

CO

deprotonates the phenolic hydroxyl groups, which subsequently undergo S

2 nucleophilic attack on the alkyl halide.

- Workup: Cool to room temperature, precipitate in ice water, extract with ethyl acetate, wash with brine to remove DMF, dry over MgSO_4

, and concentrate. Purify via column chromatography to yield methyl 3,4,5-tris(octyloxy)benzoate.

Step 2: Saponification

- Reagents: Methyl 3,4,5-tris(octyloxy)benzoate (1 eq), KOH (5 eq) in a mixture of THF/EtOH/H₂O

O. Causality: The mixed solvent system is critical. The tri-octyl intermediate is highly lipophilic and will not dissolve in purely aqueous base. THF provides solubility for the organic intermediate, while water/EtOH solvates the KOH[2][3].

- Procedure: Reflux the solution for 12 hours. The hydroxide ion attacks the ester carbonyl, leading to the formation of the carboxylate salt.
- Workup: Acidify the cooled reaction mixture with 1M HCl to pH ~1 to protonate the carboxylate. Extract the resulting 3,4,5-tris(octyloxy)benzoic acid with dichloromethane, wash with water, dry, and recrystallize from ethanol to yield the pure product.

Spectroscopic Validation Protocol

- NMR Preparation: Dissolve 10–15 mg of the purified acid in 0.6 mL of CDCl_3

containing 0.03% v/v TMS as an internal standard. Acquire spectra at 298 K using a minimum of 16 scans for

^1H and 512 scans for

^{13}C to ensure a high signal-to-noise ratio.

- IR Preparation: Prepare a KBr pellet (1–2 mg sample ground with 100 mg anhydrous KBr) or use an ATR accessory. Scan from 4000 to 400 cm^{-1}

with a resolution of 4 cm^{-1}

- MS Preparation: Dissolve the sample in LC-MS grade methanol (10 µg/mL). Infuse directly into the ESI source at a flow rate of 10 µL/min, operating in negative ion mode.

Data Presentation

Table 1:

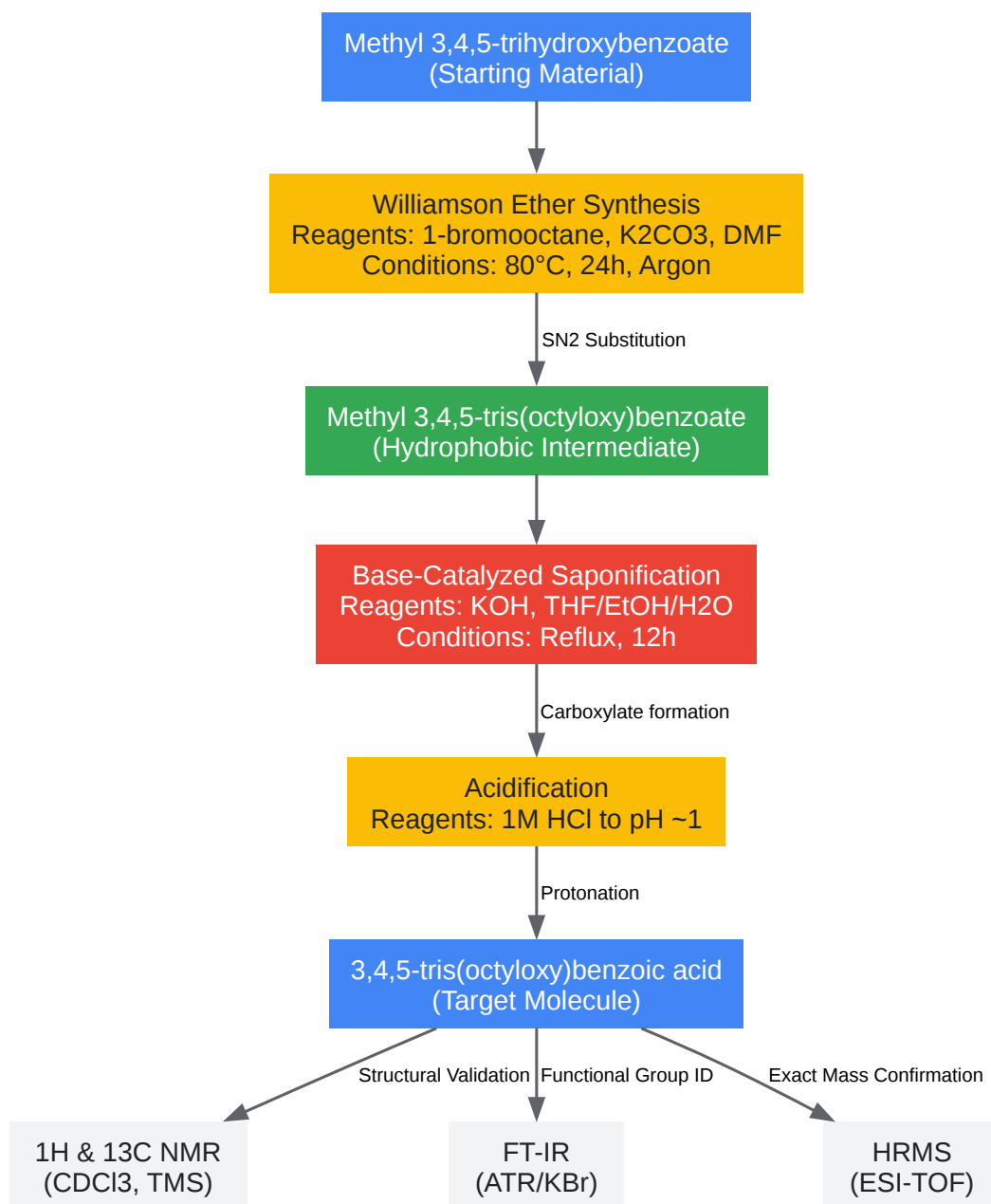
¹H NMR Data Summary (300 MHz, CDCl₃)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.30	Singlet (s)	2H	Aromatic protons (H-2, H-6)
			Ar-O-CH
4.05 - 4.00	Multiplet (m)	6H	- (protons)
			Ar-O-CH
1.83 - 1.69	Multiplet (m)	6H	-CH - (protons)
			Aliphatic -CH
1.47 - 1.43	Multiplet (m)	6H	- (protons)
1.30 - 1.24	Multiplet (m)	24H	Bulk aliphatic chain -CH -
0.87 - 0.85	Multiplet (m)	9H	Terminal -CH

Table 2: Key FT-IR Vibrational Frequencies

Wavenumber (cm)	Vibration Type	Functional Group
3300 - 2500	O-H stretch (broad)	Carboxylic acid (H-bonded)
2920, 2850	C-H stretch (asym/sym)	Aliphatic octyl chains
1685	C=O stretch	Carboxylic acid carbonyl
1580	C=C stretch	Aromatic ring
1110 - 1200	C-O-C stretch	Alkyl aryl ether

Workflow Visualization



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Caption: Synthesis and spectroscopic characterization workflow of 3,4,5-tris(octyloxy)benzoic acid.

References

- Title: Supporting information for the manuscript Remarkable Impact of a Minor Structural Variation in the Chain-end on the Hierarchical Source: Royal Society of Chemistry (RSC) URL:[[Link](#)]
- Title: EP2253634A1 - Liquid porphyrin derivative and method for producing the same Source: Google Patents URL
- Title: Promotion of Th17 Polarized Immunity via Co-Delivery of Mincle Agonist and Tuberculosis Antigen Using Silica Nanoparticles Source: ACS Applied Bio Materials / Inimmune URL:[[Link](#)]

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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. EP2253634A1 - Liquid porphyrin derivative and method for producing the same - Google Patents [patents.google.com]
- 3. [inimmune.com](https://www.inimmune.com) [[inimmune.com](https://www.inimmune.com)]
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